

# Evaluating CuSCN as a Moisture Barrier in Perovskite Solar Cells: A Comparative Guide

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## Compound of Interest

Compound Name: Cuprous thiocyanate

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The long-term stability of perovskite solar cells (PSCs) remains a critical hurdle for their commercialization, with moisture being a primary degradation catalyst. The hole transport layer (HTL) plays a pivotal role not only in charge extraction but also in protecting the sensitive perovskite absorber layer from environmental stressors. This guide provides a comparative evaluation of copper (I) thiocyanate (CuSCN) as a moisture barrier in PSCs, benchmarking its performance against commonly used HTL materials: the organic small molecule Spiro-OMeTAD, the polymeric PTAA, and the inorganic metal oxide NiO.

## Performance Comparison of Hole Transport Layers

The choice of HTL significantly impacts the power conversion efficiency (PCE) and, crucially, the operational stability of PSCs, particularly under humid conditions. CuSCN, an inorganic p-type semiconductor, has emerged as a promising alternative to the widely used but expensive and less stable organic HTLs.

Key Performance Metrics:

Hole Transport Layer (HTL)	Power Conversion Efficiency (PCE)	Stability under Humidity	Water Contact Angle
CuSCN	Up to 20.3% <a href="#">[1]</a>	High (retains 93% of initial PCE after 80 days at 55-70% RH) <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	High (hydrophobic) <a href="#">[2]</a>
Spiro-OMeTAD	>25% (with additives)	Low (hygroscopic additives contribute to moisture ingress)	Lower (more hydrophilic)
PTAA	>23%	Moderate	Moderate
NiO	>20%	High (inorganic nature provides good stability)	High (hydrophobic)

#### Discussion:

CuSCN demonstrates a compelling balance of high power conversion efficiency and excellent moisture resistance. Its inorganic nature makes it inherently more stable against humidity compared to the organic Spiro-OMeTAD, which often requires hygroscopic additives like lithium salts to enhance its conductivity, thereby accelerating moisture-induced degradation of the perovskite layer.[\[2\]](#) The hydrophobic surface of CuSCN, as indicated by a high water contact angle, acts as an effective barrier, preventing moisture from reaching the perovskite absorber. [\[2\]](#) One study highlighted that a CuSCN layer can act as a protective blanket, reducing moisture leaks that are common in cells using Spiro-OMeTAD.[\[2\]](#)

While Spiro-OMeTAD and PTAA can achieve higher PCEs, their long-term stability in humid environments is a significant concern. NiO, another inorganic alternative, also offers excellent stability and hydrophobicity. However, the solution processing of NiO often requires high-temperature annealing, which can be incompatible with flexible substrates. CuSCN, on the other hand, can be processed at lower temperatures, making it suitable for a wider range of applications.

## Experimental Protocols

Detailed methodologies for the fabrication and characterization of perovskite solar cells with different hole transport layers are provided below.

## Perovskite Solar Cell Fabrication (n-i-p architecture)

A typical fabrication process for a planar n-i-p perovskite solar cell involves the sequential deposition of an electron transport layer (ETL), the perovskite absorber layer, the hole transport layer (HTL), and a metal contact.

### 1. Substrate Preparation:

- Fluorine-doped tin oxide (FTO) coated glass substrates are cleaned sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The substrates are then dried with a nitrogen gun and treated with UV-ozone for 15 minutes to remove any organic residues and improve the wettability of the surface.

### 2. Electron Transport Layer (ETL) Deposition ( $\text{SnO}_2$ ):

- A solution of  $\text{SnO}_2$  nanoparticles in deionized water is spin-coated onto the cleaned FTO substrates.
- The spin-coating process typically involves a two-step program, for instance, 1000 rpm for 10 seconds followed by 4000 rpm for 30 seconds.
- The substrates are then annealed at  $150^\circ\text{C}$  for 30 minutes in ambient air.

### 3. Perovskite Layer Deposition:

- The perovskite precursor solution (e.g., a mixture of  $\text{FAI}$ ,  $\text{PbI}_2$ ,  $\text{MABr}$ , and  $\text{PbBr}_2$  in a  $\text{DMF:DMSO}$  solvent system) is spin-coated on top of the ETL in a nitrogen-filled glovebox.
- A typical spin-coating program is 1000 rpm for 10 seconds and then 4000 rpm for 40 seconds.
- During the second step, an anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate to induce rapid crystallization.

- The films are then annealed at 100-150°C for 10-60 minutes.

#### 4. Hole Transport Layer (HTL) Deposition:

- CuSCN:
  - A solution of CuSCN is prepared in a suitable solvent such as diethyl sulfide or dipropyl sulfide.
  - The CuSCN solution is spin-coated onto the perovskite layer. A typical spin-coating speed is 2000 rpm for 30 seconds.[\[5\]](#)
  - The film is then annealed at a relatively low temperature, typically around 70-100°C for 10 minutes.[\[5\]](#)
- Spiro-OMeTAD:
  - A solution of Spiro-OMeTAD is prepared in chlorobenzene, typically with additives such as 4-tert-butylpyridine (tBP) and lithium bis(trifluoromethanesulfonyl)imide (LiTFSI).
  - The solution is spin-coated onto the perovskite layer at around 4000 rpm for 30 seconds.[\[6\]](#)[\[7\]](#)
  - The films are then left in a dark, dry environment overnight to allow for oxidation of the Spiro-OMeTAD, which is necessary for achieving high conductivity.
- PTAA:
  - A solution of PTAA is prepared in a solvent like toluene or chlorobenzene.
  - The PTAA solution is spin-coated onto the perovskite layer at approximately 4000 rpm for 30 seconds.
  - The film is then annealed at 100°C for 10 minutes.
- NiO:

- A precursor solution for NiO, such as nickel acetate or nickel nitrate dissolved in a solvent like 2-methoxyethanol, is prepared.
- The solution is spin-coated onto the perovskite layer.
- The film is then annealed at a higher temperature, typically between 300°C and 500°C, to form the NiO layer.

#### 5. Metal Contact Deposition:

- Finally, a metal contact, typically gold (Au) or silver (Ag), is deposited on top of the HTL by thermal evaporation under high vacuum. The thickness of the metal layer is usually around 80-100 nm.

## Moisture Barrier Characterization

#### Water Vapor Transmission Rate (WVTR) Measurement:

- The WVTR of the HTL films can be measured using a standardized test method such as ASTM F1249.
- In this method, the film is sealed as a barrier between a chamber with a controlled high humidity and a chamber with a dry gas.
- An infrared sensor detects the amount of water vapor that permeates through the film over time.
- The WVTR is typically expressed in units of g/m<sup>2</sup>/day.

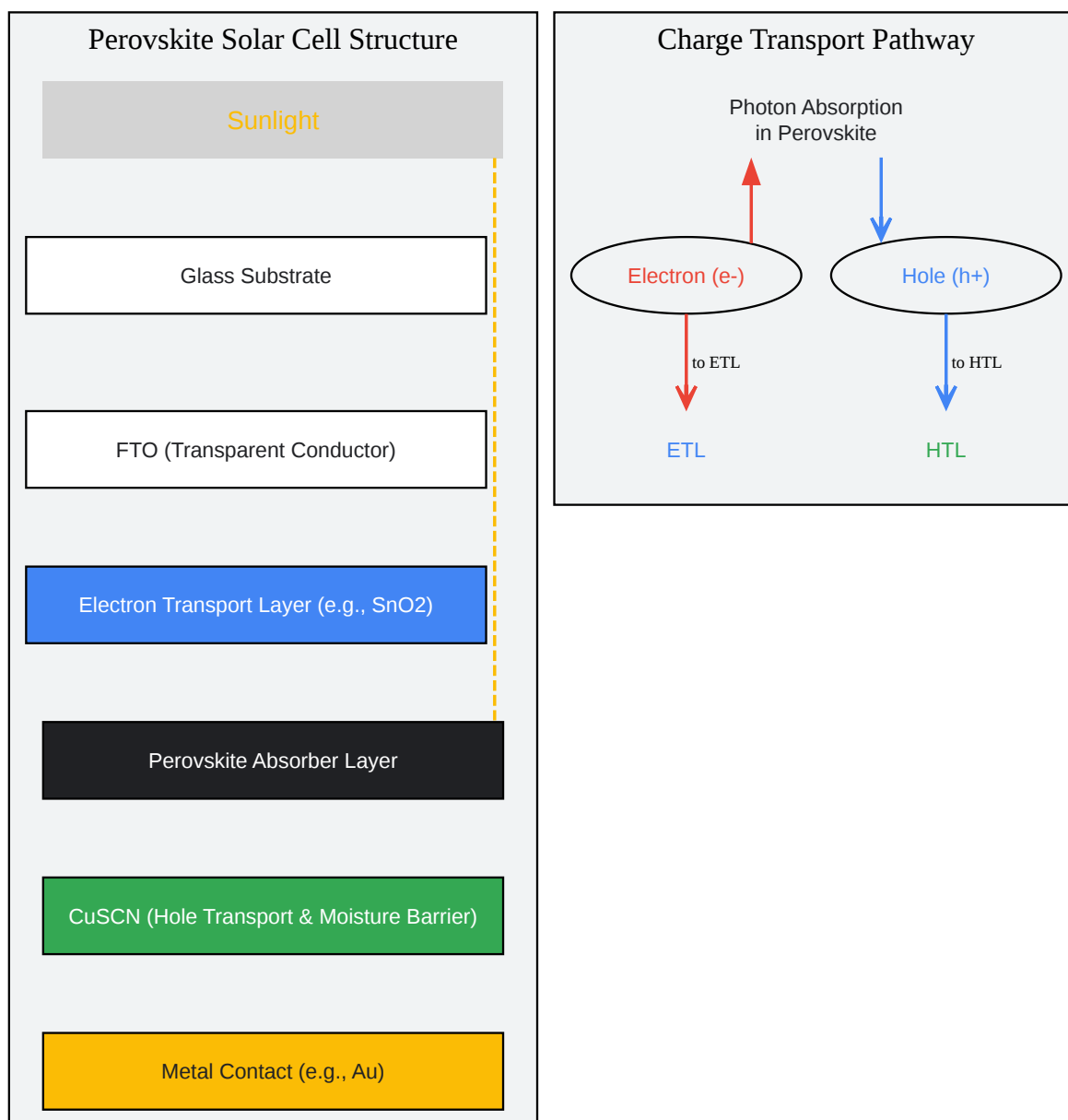
#### Water Contact Angle Measurement:

- The hydrophobicity of the HTL surface is evaluated by measuring the static water contact angle.
- A droplet of deionized water is placed on the surface of the HTL film.
- A goniometer is used to measure the angle between the substrate surface and the tangent of the water droplet at the three-phase contact point.

- A higher contact angle indicates a more hydrophobic surface.

## Visualizing the Perovskite Solar Cell Structure

The following diagram illustrates the typical n-i-p architecture of a perovskite solar cell, highlighting the role of the CuSCN layer.



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Figure 1. Structure and charge transport in a CuSCN-based perovskite solar cell.

## Conclusion

CuSCN presents a highly promising solution to the critical challenge of moisture instability in perovskite solar cells. Its inherent hydrophobicity, excellent thermal stability, and high hole mobility, combined with a comparable power conversion efficiency to traditional organic HTLs, make it a strong candidate for enabling the development of long-lasting and commercially viable perovskite solar cell technology. While further research is needed to obtain direct comparative data on metrics like the Water Vapor Transmission Rate for a comprehensive range of HTLs, the existing evidence strongly supports the role of CuSCN as an effective moisture barrier, paving the way for more durable and robust perovskite solar cells.

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- To cite this document: BenchChem. [Evaluating CuSCN as a Moisture Barrier in Perovskite Solar Cells: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072220#evaluating-cuscn-as-a-moisture-barrier-in-perovskite-solar-cells]

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